Spectroscopic techniques for 4-Chloro-N-isopropylaniline characterization

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Compound of Interest

Compound Name:	*4-Chloro-N-isopropylaniline*
CAS No.:	*770-40-1*
Cat. No.:	*B1583766*

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An Application Guide to the Spectroscopic Characterization of **4-Chloro-N-isopropylaniline**

Abstract

This comprehensive technical guide provides a detailed framework for the structural characterization and purity assessment of **4-Chloro-N-isopropylaniline** (CAS No. 770-40-1), a key intermediate in the synthesis of pharmaceuticals, dyes, and agrochemicals.[1] This document outlines validated protocols and interpretation strategies for a multi-technique spectroscopic approach, including Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FTIR), Ultraviolet-Visible (UV-Vis) spectroscopy, and Mass Spectrometry (MS). Designed for researchers, analytical scientists, and quality control professionals, this guide emphasizes the causality behind experimental choices and the synergy between different analytical techniques to build a robust, self-validating characterization portfolio.

Introduction: The Analytical Imperative

4-Chloro-N-isopropylaniline ($C_9H_{12}ClN$, MW: 169.65 g/mol) is a substituted aniline whose chemical properties are dictated by the interplay of its three core components: the aromatic ring, the secondary amine, and the halogen substituent.[2] Precise structural confirmation and

impurity profiling are critical for ensuring the consistency, safety, and efficacy of downstream products. A singular analytical technique is often insufficient for unambiguous identification. Therefore, a multi-faceted spectroscopic approach is essential, where each technique provides a unique and complementary piece of the structural puzzle. This guide details the principles and practices for applying these techniques in concert to achieve unequivocal characterization.

Integrated Spectroscopic Workflow

The comprehensive characterization of **4-Chloro-N-isopropylaniline** relies on an integrated workflow. Each spectroscopic method interrogates different aspects of the molecule's physical and chemical properties. The logical flow of this process is designed to move from broad functional group identification to detailed atomic-level structural confirmation and finally, molecular mass verification.

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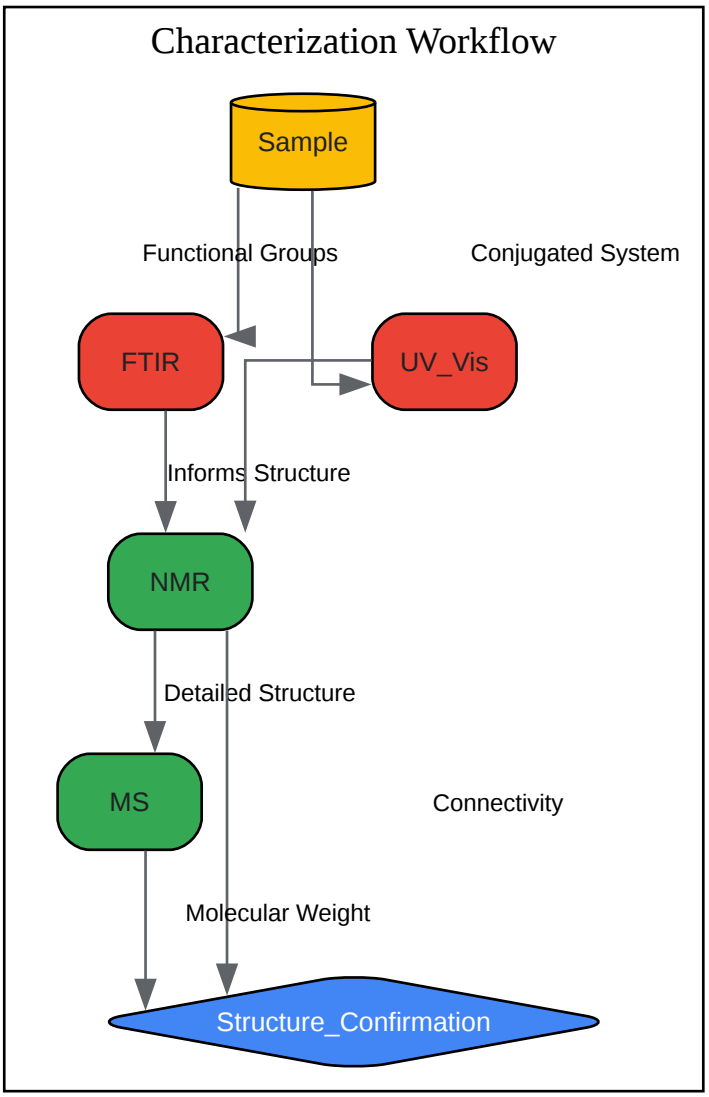

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Caption: Integrated workflow for spectroscopic analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Definitive Structural Blueprint

NMR spectroscopy provides the most detailed information regarding the carbon-hydrogen framework of the molecule. Both ^{1}H and ^{13}C NMR are crucial for confirming the connectivity of the isopropyl group to the nitrogen and the substitution pattern of the aromatic ring.

Principle & Expected Chemical Environment

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- ^{1}H NMR: The proton NMR spectrum will reveal the number of distinct proton environments, their integration (ratio), and their spin-spin coupling, which indicates adjacent protons. For **4-Chloro-N-isopropylaniline**, we expect to see signals for the isopropyl group (a methine CH and two equivalent methyl CH_3 groups), the amine proton (N-H), and the aromatic protons. The para-substituted aromatic ring should produce a characteristic pair of doublets (an AA'BB' system).

- ^{13}C NMR: The carbon NMR spectrum shows the number of unique carbon environments. The spectrum will differentiate between the aliphatic carbons of the isopropyl group and the six distinct carbons of the substituted benzene ring.

Protocol: ^{1}H and ^{13}C NMR Analysis

- Sample Preparation: Accurately weigh 10-20 mg of the **4-Chloro-N-isopropylaniline** sample.

- Dissolution: Dissolve the sample in ~0.7 mL of a deuterated solvent (e.g., Chloroform-d, $CDCl_3$) in a standard 5 mm NMR tube. Ensure the sample is fully dissolved.

- Internal Standard: Add a small amount of Tetramethylsilane (TMS) as an internal reference standard (δ 0.00 ppm).

- Instrumentation: Acquire the spectrum on a 400 MHz (or higher) NMR spectrometer.[3][4]

- ^{1}H NMR Acquisition:

  - Acquire data over a spectral width of 0-12 ppm.

  - Use a sufficient number of scans (e.g., 16-64) to achieve a good signal-to-noise ratio.

  - Process the data with Fourier transformation, phase correction, and baseline correction.

- ^{13}C NMR Acquisition:

  - Acquire data over a spectral width of 0-200 ppm.

  - Use a proton-decoupled pulse sequence.

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- A higher number of scans will be required due to the low natural abundance of ^{13}C.

- Data Analysis: Integrate the ^{1}H NMR signals and determine the chemical shifts (δ) and coupling constants (J) for all resonances. Assign peaks in both ^{1}H and ^{13}C spectra to the corresponding atoms in the molecule.

Data Interpretation: Predicted Spectral Data

The following table summarizes the anticipated NMR data for **4-Chloro-N-isopropylaniline**.

^{1}H NMR Data (Predicted)	**Chemical Shift (δ, ppm)**	**Multiplicity**	**Integration**	**Assignment**
Isopropyl CH_3	~1.2	Doublet	6H	$(CH_3)_2CH$-
N-H	~3.5-4.0	Broad Singlet	1H	-NH-
Isopropyl CH	~3.6	Septet	1H	$(CH_3)_2CH$-
Aromatic H (ortho to NH)	~6.5-6.7	Doublet	2H	Ar-H
Aromatic H (ortho to Cl)	~7.0-7.2	Doublet	2H	Ar-H

^{13}C NMR Data (Predicted)	**Chemical Shift (δ, ppm)**	**Assignment**
Isopropyl CH_3	~23	$(CH_3)_2CH$-
Isopropyl CH	~45	$(CH_3)_2CH$-
Aromatic C (ortho to NH)	~114	Ar-C
Aromatic C (ipso to Cl)	~122	Ar-C
Aromatic C (ortho to Cl)	~129	Ar-C
Aromatic C (ipso to NH)	~145	Ar-C

Note: Exact chemical shifts can vary based on solvent and concentration.

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Fourier-Transform Infrared (FTIR) Spectroscopy: Functional Group Fingerprinting

FTIR spectroscopy is a rapid and powerful technique for identifying the functional groups present in a molecule. It works by measuring the absorption of infrared radiation, which excites molecular vibrations such as stretching and bending.

Principle & Expected Vibrational Modes

For **4-Chloro-N-isopropylaniline**, the key diagnostic peaks will correspond to the N-H bond of the secondary amine, the C-H bonds of the aromatic and aliphatic groups, the C=C bonds of the benzene ring, the C-N bond, and the C-Cl bond. A secondary aromatic amine is expected to show a single, sharp N-H stretching band.[5][6]

Protocol: Attenuated Total Reflectance (ATR)-FTIR Analysis

- Instrument Preparation: Ensure the ATR crystal (typically diamond or germanium) is clean. Record a background spectrum of the empty ATR stage.
- Sample Application: Place a small amount of the solid **4-Chloro-N-isopropylaniline** powder directly onto the ATR crystal.[1]
- Pressure Application: Use the instrument's pressure clamp to ensure firm contact between the sample and the crystal.
- Data Acquisition: Collect the spectrum, typically over a range of 4000-600 cm^{-1}. Co-add multiple scans (e.g., 32) to improve the signal-to-noise ratio.
- Data Analysis: Identify the wavenumbers (cm^{-1}) of the major absorption bands and assign them to their corresponding molecular vibrations.

Data Interpretation: Characteristic Absorption Bands

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Vibrational Mode	**Expected Wavenumber (cm^{-1})**	**Intensity**
N-H Stretch (Secondary Aromatic Amine)	3350-3450	Medium, Sharp
C-H Stretch (Aromatic)	3000-3100	Medium
C-H Stretch (Aliphatic - Isopropyl)	2850-2970	Medium-Strong
C=C Stretch (Aromatic Ring)	1580-1610 & 1490-1510	Medium-Strong
C-N Stretch (Aromatic Amine)	1250-1340	Strong
C-Cl Stretch	1000-1100 or 700-850	Strong
C-H Out-of-Plane Bend (para-subst.)	810-840	Strong

References for ranges:[2][6][7][8]

Ultraviolet-Visible (UV-Vis) Spectroscopy: Probing the Electronic System

UV-Vis spectroscopy provides information about the electronic transitions within the molecule, particularly those involving the conjugated π-system of the benzene ring.

Principle & Expected Transitions

The aniline chromophore exhibits strong absorption in the UV region due to π → π* electronic transitions. The presence of substituents (Cl and NH-isopropyl) on the benzene ring will cause a bathochromic (red) shift in the maximum absorbance (λmax) compared to unsubstituted benzene. For p-chloroaniline, two main absorption bands are typically observed.[9][10]

Protocol: UV-Vis Analysis

- Solvent Selection: Choose a UV-transparent solvent, such as ethanol or hexane.

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- Solution Preparation: Prepare a dilute stock solution of **4-Chloro-N-isopropylaniline** in the chosen solvent. Perform serial dilutions to obtain a concentration that yields an absorbance reading between 0.2 and 0.8 AU.
- Instrumentation: Use a dual-beam UV-Vis spectrophotometer.
- Blanking: Fill a quartz cuvette with the pure solvent and use it to zero the instrument (establish the baseline).
- Data Acquisition: Fill a second quartz cuvette with the sample solution and record the absorption spectrum, typically from 200 to 400 nm.
- Data Analysis: Identify the wavelength of maximum absorbance (λmax).

Data Interpretation: Expected Absorption

- Primary Band (π → π*): Expected λmax ≈ 240-260 nm.
- Secondary Band (n → π*): Expected λmax ≈ 290-310 nm. This band is associated with the lone pair on the nitrogen atom.

Mass Spectrometry (MS): Molecular Weight and Fragmentation

Mass spectrometry is the definitive technique for determining the molecular weight of a compound and can provide valuable structural information through the analysis of fragmentation patterns.

Principle & Expected Fragmentation

In a mass spectrometer, molecules are ionized, and the resulting charged particles are separated based on their mass-to-charge ratio (m/z). For **4-Chloro-N-isopropylaniline**, the molecular ion peak $[M]^{+\bullet}$ will be observed. Due to the natural isotopic abundance of chlorine (^{35}Cl:^{37}Cl ≈ 3:1), a characteristic $[M+2]^{+\bullet}$ peak will be present at approximately one-third the intensity of the molecular ion peak. Common fragmentation pathways for amines include alpha-cleavage (cleavage of the C-C bond adjacent to the nitrogen).[11][12]

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Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is an ideal method for analyzing volatile compounds like **4-Chloro-N-isopropylaniline**, as it provides both separation and identification.[13][14][15]

- Sample Preparation: Prepare a dilute solution (e.g., 100 µg/mL) of the sample in a volatile solvent like dichloromethane or ethyl acetate.
- GC Conditions:
  - Column: Use a non-polar capillary column (e.g., DB-5ms or equivalent).
  - Injection: Inject 1 µL of the sample solution into the GC inlet, typically set to 250 °C.
  - Oven Program: Start at a low temperature (e.g., 70 °C), hold for 1-2 minutes, then ramp to a high temperature (e.g., 280 °C) at a rate of 10-20 °C/min.
- MS Conditions:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Mass Range: Scan from m/z 40 to 300.
  - Source Temperature: Set to ~230 °C.
- Data Analysis: Identify the retention time of the compound. Analyze the mass spectrum of the corresponding peak, identifying the molecular ion and major fragment ions.

Data Interpretation: Predicted Mass Spectrum Data

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m/z (Mass-to-Charge Ratio)	Assignment	Notes
169 / 171	$[M]^{+\bullet}$ (Molecular Ion)	Isotopic pattern for one Cl atom (3:1 ratio).[16]
154 / 156	$[M - CH_3]^+$	Loss of a methyl group from the isopropyl moiety (alpha-cleavage).
127 / 129	$[M - C_3H_6]^+$	Loss of propene via McLafferty-type rearrangement.
111 / 113	$[C_6H_4Cl]^+$	Fragment corresponding to the chlorophenyl cation.

Structural Confirmation: A Synthesis of Evidence

No single technique provides the complete picture. The true power of this analytical approach lies in the synthesis of all data points to build an unassailable structural confirmation.

Caption: Logic map for combining spectroscopic evidence.

Safety Precautions

4-Chloro-N-isopropylaniline, like many aniline derivatives, should be handled with care. It may be harmful if swallowed, inhaled, or absorbed through the skin.[17][18][19] Always work in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Consult the Safety Data Sheet (SDS) before handling.[17][18][19]

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